

Siguazodan: Solvent and Storage Specifications

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Compound Focus: Siguazodan

CAS No.: 115344-47-3

Cat. No.: S543181

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The table below summarizes the key quantitative data available for **Siguazodan** solvent preparation and storage [1].

Parameter	Specification
Molecular Formula	C ₁₄ H ₁₆ N ₆ O [2] [1] [3]
Molecular Weight	284.32 g/mol [1] [3]
Recommended Solvent	DMSO [1]
Solubility in DMSO	12.5 mg/mL (43.96 mM) [1]
Stock Solution Stability	-80°C for 6 months; -20°C for 1 month [1]

Frequently Asked Questions

Q1: What is the recommended protocol for preparing a Siguazodan stock solution?

A: For *in vitro* applications, it is recommended to dissolve **Siguazodan** in DMSO to create a concentrated stock solution of 12.5 mg/mL (43.96 mM) [1]. The solution may require ultrasonic treatment and warming to 60°C to fully dissolve the compound. This stock should be aliquoted and stored at -80°C for long-term use (6 months) or at -20°C for short-term use (1 month) to prevent loss of potency [1].

Q2: What are the critical handling and safety precautions for *Siguazodan*?

A: Consult your institution's safety guidelines, but general precautions include [3]:

- **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and impervious clothing.
- **Engineering Controls:** Handle only in areas with appropriate exhaust ventilation.
- **Health Hazards:** The compound is classified as harmful if swallowed (H302). Avoid ingestion, inhalation, and contact with skin and eyes.
- **Environmental Hazards: *Siguazodan*** is very toxic to aquatic life with long-lasting effects (H410). Avoid release into the environment and collect spillage for approved waste disposal.

Q3: How should *Siguazodan* powder be stored?

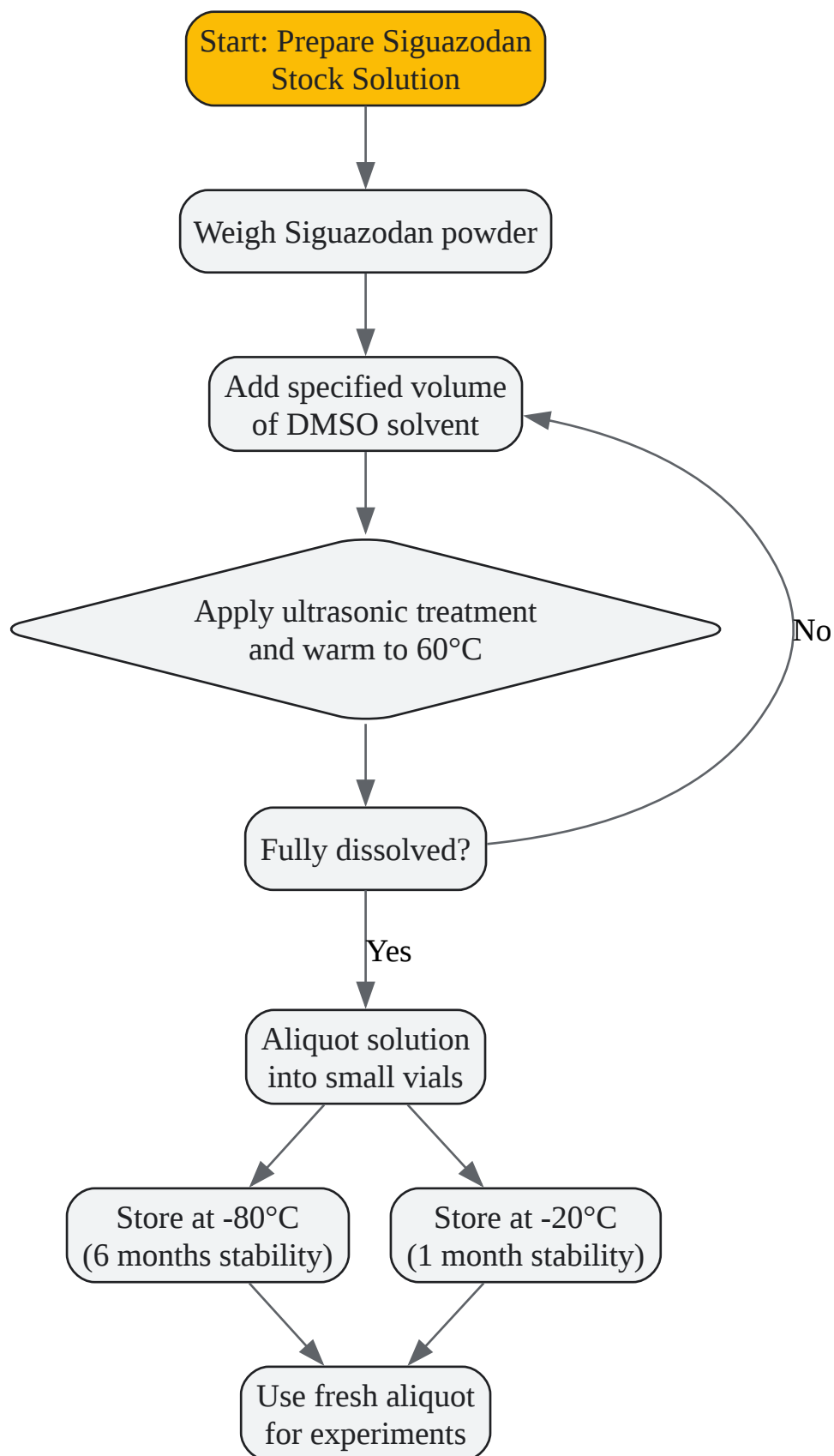
A: The solid (powder) form of ***Siguazodan*** should be kept in a tightly sealed container and stored at **-20°C** in a cool, well-ventilated area [3].

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in stock solution	Solution stored at low temperature or for an extended time.	Warm the solution gently to 60°C and mix. Avoid repeated freeze-thaw cycles by storing in single-use aliquots [1].
Loss of biological activity	Stock solution degraded due to improper storage or age.	Prepare a fresh stock solution. Ensure solutions are stored at recommended temperatures (-80°C for long-term) and used within the specified timeframes [1].

Experimental Workflow for Solvent Preparation

The following diagram outlines the logical workflow for preparing a ***Siguazodan*** stock solution based on the recommended protocols:



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Important Note on Solvent Compatibility

The provided search results lack experimental data on **Siguazodan**'s solubility and stability in solvents other than DMSO, such as water, ethanol, or acetonitrile.

For your research:

- **Primary Solvent:** Rely on **DMSO** for stock solution preparation as it is the only solvent with confirmed compatibility [1].
- **Further Investigation:** If another solvent is required, you will need to conduct empirical solubility tests. The **Hansen Solubility Parameters (HSP)** derived from molecular dynamics simulations could be a potential computational route to predict suitable solvents, as discussed in a related context for other compounds [4].

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References

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